

A Comprehensive Technical Guide to the Solubility of Chlorantraniliprole

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Compound of Interest

Compound Name: *Corrigen*

Cat. No.: *B1204904*

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Disclaimer: The initial query for "**corrigen**" did not yield specific results for a compound of that name in chemical and research databases. The information provided herein pertains to chlorantraniliprole, the active ingredient in the insecticide Coragen®, which is the likely intended subject of the query.

This technical guide provides a detailed overview of the solubility of chlorantraniliprole in common laboratory solvents. It includes quantitative solubility data, a comprehensive experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of chlorantraniliprole has been determined in various aqueous and organic solvents. The data presented below is crucial for developing formulations, designing analytical methods, and conducting environmental fate studies.

Table 1: Solubility of Chlorantraniliprole in Common Laboratory Solvents at 20°C

| Solvent | Solubility (g/L) | Comments |
|-------------------------|------------------|---|
| Aqueous Solvents | | |
| Water (unbuffered) | 0.001023 | [1] |
| Water (pH 4) | 0.000972 | [1] |
| Water (pH 7) | 0.000880 | [1] [2] [3] |
| Water (pH 9) | 0.000971 | |
| Organic Solvents | | |
| Acetone | 3.446 | |
| Acetonitrile | 0.711 | |
| Dichloromethane | 2.476 | |
| Dimethylformamide (DMF) | 124 | |
| Ethyl Acetate | 1.144 | |
| n-Hexane | < 0.0001 | |
| Methanol | 1.714 | |
| n-Octanol | 0.386 | |
| o-Xylene | 0.162 | |

Experimental Protocol for Solubility Determination

The most widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method. This protocol provides a robust and reliable means of ascertaining the saturation point of a solute in a given solvent.

Objective: To determine the equilibrium solubility of chlorantraniliprole in a selected laboratory solvent at a specified temperature.

Materials:

- Chlorantraniliprole (analytical standard)

- Solvent of interest (HPLC grade)
- Glass flasks or vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes
- Analytical balance

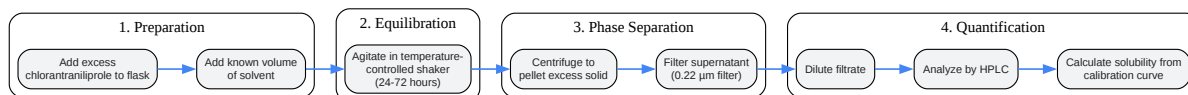
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid chlorantraniliprole to a glass flask or vial. The excess solid is necessary to ensure that equilibrium with the dissolved state is achieved.
 - Add a known volume of the selected solvent to the flask.
 - Seal the flask tightly to prevent solvent evaporation.
- Equilibration:
 - Place the flask in an orbital shaker with the temperature maintained at a constant, specified value (e.g., 20°C or 37°C).
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This typically requires 24 to 72 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau, indicating equilibrium.
- Phase Separation:

- Once equilibrium is reached, remove the flask from the shaker.
- It is crucial to separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation to pellet the excess solid.
- Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter (e.g., 0.22 μm PTFE) to remove any remaining solid particles. This step must be performed quickly to avoid temperature fluctuations that could alter the solubility.
- Quantification of Solute:
 - Accurately dilute the clear, saturated filtrate with a suitable solvent to a concentration that falls within the linear range of the analytical method.
 - Determine the concentration of chlorantraniliprole in the diluted filtrate using a validated HPLC method.
 - A calibration curve should be generated using standard solutions of chlorantraniliprole of known concentrations to ensure accurate quantification.
- Data Reporting:
 - Calculate the original concentration of chlorantraniliprole in the saturated solution, taking into account the dilution factor.
 - Report the solubility in units of mass per volume (e.g., g/L or mg/mL) or molarity (mol/L) at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of chlorantraniliprole.



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

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